

MPX-007: A Technical Guide to a Selective GluN2A Negative Allosteric Modulator

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MPX-007
Cat. No.: B15576688

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

MPX-007 is a potent and selective negative allosteric modulator (NAM) of N-methyl-D-aspartate (NMDA) receptors containing the GluN2A subunit.^{[1][2]} As the most prevalent GluN2 subunit in the adult mammalian central nervous system, GluN2A is implicated in numerous neurological and psychiatric conditions, making it a significant therapeutic target.^{[1][3][4]} **MPX-007**, a novel pyrazine-containing compound, represents a significant advancement over earlier GluN2A-selective NAMs, such as TCN-201, by offering improved potency, solubility, and physicochemical properties.^{[2][5]} This technical guide provides a comprehensive overview of **MPX-007**, detailing its quantitative pharmacology, mechanism of action, relevant signaling pathways, and the experimental methodologies used in its characterization.

Core Pharmacological Data

The inhibitory activity and selectivity of **MPX-007** have been extensively evaluated in various in vitro systems. The data consistently demonstrates its high potency for GluN2A-containing receptors with minimal activity at other GluN2 subunits.

Quantitative Analysis of In Vitro Potency and Selectivity

The following tables summarize the key quantitative data for **MPX-007** and related compounds.

Table 1: Potency of **MPX-007** and Comparators on GluN2A in Recombinant Systems

Compound	Assay System	Target	IC50	Reference
MPX-007	HEK Cells (Ca2+/Fluorescence)	GluN2A	27 nM	[2] [5]
MPX-007	Xenopus Oocytes (Electrophysiology)	GluN2A	143 ± 10 nM	[2] [5]
MPX-004	HEK Cells (Ca2+/Fluorescence)	GluN2A	79 nM	[5]
MPX-004	Xenopus Oocytes (Electrophysiology)	GluN2A	198 ± 17 nM	[5]
TCN-201	HEK Cells (Ca2+/Fluorescence)	GluN2A	Incomplete Inhibition	[5]

Table 2: Selectivity of **MPX-007** for GluN2A over other NMDA Receptor Subunits

Compound	Selectivity (Fold vs. GluN2A)	GluN2B	GluN2C	GluN2D	Reference
MPX-007	>70-fold (estimated)	Weak inhibition (~30% at 10 μM)	Weak to no inhibition at 10 μM	Weak to no inhibition at 10 μM	[2] [5]
MPX-004	>150-fold (estimated)	>30 μM	>30 μM	>30 μM	[2] [5]

Table 3: Physicochemical and ADME Properties

Compound	Property	Value	Reference
MPX-007	Aqueous Solubility (pH 7.4)	120 μM	[2]
MPX-004	Aqueous Solubility (pH 7.4)	>150 μM	[2]
TCN-201	Aqueous Solubility (pH 7.4)	<1 μM	[2]

Mechanism of Action

MPX-007 functions as a negative allosteric modulator of the NMDA receptor.[\[2\]](#)[\[6\]](#) Its proposed binding site is at the interface of the ligand-binding domains (LBDs) of the GluN1 and GluN2A subunits.[\[2\]](#)[\[6\]](#)[\[7\]](#) This allosteric modulation reduces the affinity of the GluN1 subunit for its co-agonist, glycine, thereby inhibiting receptor activation.[\[2\]](#)[\[6\]](#) A key feature of **MPX-007** is its ability to potently inhibit GluN2A activity even in the presence of high physiological concentrations of glycine.[\[2\]](#)[\[8\]](#)

Structural studies suggest that the binding of NAMs like **MPX-007** displaces Valine 783 (V783) on the GluN2A subunit.[\[1\]](#)[\[8\]](#) This displacement leads to a steric clash with Phenylalanine 754 (F754) on the GluN1 subunit, which destabilizes the agonist-bound conformation of the LBD

[Click to download full resolution via product page](#)

Caption: Signaling pathway of **MPX-007** action on the GluN2A-containing NMDA receptor.

Experimental Protocols

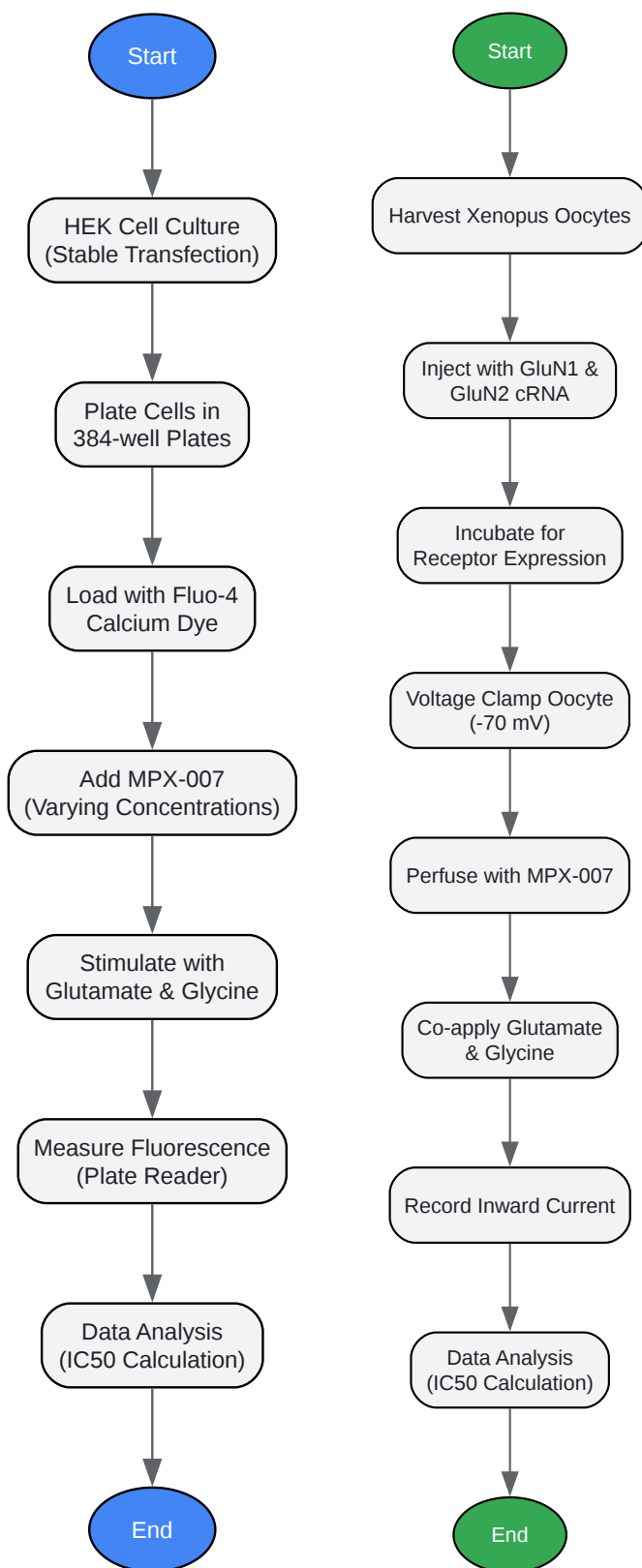
The characterization of **MPX-007** involved several key experimental procedures to determine its potency and selectivity.

HEK Cell Calcium Influx Assay

This assay was employed to determine the IC₅₀ values of **MPX-007** against different GluN2 subunits expressed in a controlled cellular environment.[2]

Methodology:

- Cell Culture and Transfection: Human Embryonic Kidney (HEK) cells were stably transfected to express human GluN1 and either GluN2A, GluN2B, or GluN2D subunits.[2]
- Assay Preparation: Cells were plated in 384-well plates and loaded with a calcium-sensitive fluorescent dye (e.g., Fluo-4).[2]
- Compound Application: **MPX-007** was added at a range of concentrations to the cell plates. [2]
- Receptor Stimulation: Cells were stimulated with a mixture of glutamate and glycine (e.g., 3 μ M each) to activate the NMDA receptors.[2][5]
- Data Acquisition: Changes in intracellular calcium concentration were measured as changes in fluorescence intensity using a fluorescence plate reader.[2]
- Data Analysis: The concentration-response curves for the inhibition of the calcium response were fitted to the Hill equation to determine the IC₅₀ values.[2][5]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. Progresses in GluN2A-containing NMDA Receptors and their Selective Regulators - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. NMDA Receptor Antagonists: Emerging Insights into Molecular Mechanisms and Clinical Applications in Neurological Disorders - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. MPX-004 and MPX-007: New Pharmacological Tools to Study the Physiology of NMDA Receptors Containing the GluN2A Subunit - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- [7. GluN2A-Selective NMDA Receptor Antagonists: Mimicking the U-Shaped Bioactive Conformation of TCN-201 by a \[2.2\]Paracyclophane System - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Structural basis for negative allosteric modulation of GluN2A-containing NMDA receptors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [MPX-007: A Technical Guide to a Selective GluN2A Negative Allosteric Modulator]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15576688/docs#mpx-007-a-technical-guide-to-a-selective-gluN2a-negative-allosteric-modulator\]](https://www.benchchem.com/product/b15576688/docs#mpx-007-a-technical-guide-to-a-selective-gluN2a-negative-allosteric-modulator)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)